

# An In-depth Technical Guide on 4-(trans-4-Ethylcyclohexyl)phenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(trans-4-Ethylcyclohexyl)phenol

Cat. No.: B1353535

[Get Quote](#)

This guide provides essential physicochemical data for **4-(trans-4-ethylcyclohexyl)phenol**, a key intermediate in the synthesis of liquid crystal materials and a valuable component in the development of advanced polymers and pharmaceutical compounds.[\[1\]](#)[\[2\]](#) Its specific molecular structure contributes to desirable properties such as thermal stability and molecular alignment in high-performance applications.[\[1\]](#)

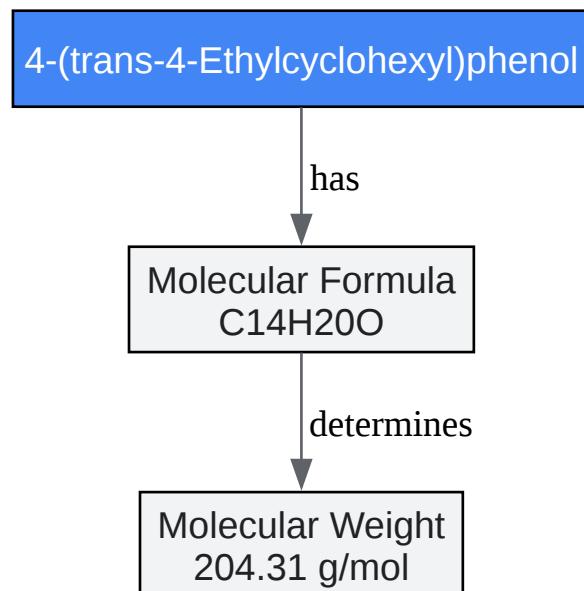
## Physicochemical Properties

The fundamental molecular properties of **4-(trans-4-ethylcyclohexyl)phenol** are summarized below. This data is critical for researchers and drug development professionals for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	204.31 g/mol <a href="#">[5]</a>
Alternate Molecular Weight	204.30800 g/mol <a href="#">[3]</a>

## Logical Relationship of Compound Properties

The following diagram illustrates the hierarchical relationship between the compound's nomenclature and its derived molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. 4-(trans-4-Ethylcyclohexyl)phenol | CAS#:89100-78-7 | Chemsoc [chemsoc.com]
- 4. 4-(trans-4-Ethylcyclohexyl)phenol | C14H20O | CID 10910647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. China 4-(trans-4-Ethylcyclohexyl)phenol CAS NO<sup>1/4</sup> 89100-78-7 Manufacturers - Free Sample - Alfa Chemical [alfachemch.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-(trans-4-Ethylcyclohexyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353535#a-trans-4-ethylcyclohexyl-phenol-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)